

# How to dissolve and store LY83583 for research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LY836

Cat. No.: B12374504

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## Application Notes and Protocols for LY83583 A Guide for Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of LY83583, a potent inhibitor of soluble guanylate cyclase (sGC), for use in research applications. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in experimental settings.

### Compound Information

LY83583 (6-Anilino-5,8-quinolinequinone) is a cell-permeable inhibitor of soluble guanylate cyclase (sGC), a key enzyme in the nitric oxide (NO) signaling pathway.<sup>[1][2]</sup> By inhibiting sGC, LY83583 reduces the production of cyclic guanosine monophosphate (cGMP), thereby modulating various physiological processes, including smooth muscle relaxation and neurotransmission.<sup>[1][3]</sup> It is a valuable tool for studying the role of the NO/cGMP pathway in various biological systems.

### Quantitative Data Summary

The following table summarizes the key quantitative data for LY83583.

Property	Value	Source
Molecular Weight	250.25 g/mol	<a href="#">[2]</a>
CAS Number	91300-60-6	<a href="#">[2]</a>
Appearance	Crystalline solid	<a href="#">[4]</a>
Purity	≥98% (HPLC)	<a href="#">[2]</a>
IC50 (sGC)	2 µM	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Solubility Data

Solvent	Solubility	Notes
DMSO	≥25 mg/mL	<a href="#">[4]</a>
200 mg/mL (799.17 mM)	Requires sonication. Use of hygroscopic DMSO can impact solubility. <a href="#">[6]</a>	
DMF	>25 mg/mL	<a href="#">[4]</a>
Ethanol	>3.8 mg/mL	<a href="#">[4]</a>
PBS (pH 7.2)	<100 µg/mL	<a href="#">[4]</a>

## Experimental Protocols

### Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of LY83583 for subsequent dilution to working concentrations.

Materials:

- LY83583 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Sonicator (optional)

Protocol:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a biological safety cabinet) to prevent contamination.
- Weighing: Accurately weigh the desired amount of LY83583 powder.
- Dissolution:
  - Add the appropriate volume of DMSO to the LY83583 powder to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
  - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
  - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.<sup>[6]</sup> Gentle warming to 37°C can also be employed.<sup>[7]</sup>
- Aliquotting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
- Storage: Store the aliquots as recommended in the storage guidelines below.

## Preparation of Working Solutions for In Vitro Assays

Objective: To dilute the LY83583 stock solution to the final working concentration for cell-based assays.

Materials:

- LY83583 stock solution (in DMSO)
- Appropriate cell culture medium
- Sterile tubes

**Protocol:**

- Thawing: Thaw a single aliquot of the LY83583 stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration.
  - Important: To avoid precipitation, add the stock solution to the culture medium and mix immediately. Do not add the medium to the concentrated stock solution.
- DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is below 0.5% to avoid solvent-induced cytotoxicity.[8] A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Use: Use the freshly prepared working solution immediately.

## Preparation of Working Solutions for In Vivo Studies

Objective: To prepare a formulation of LY83583 suitable for administration in animal models.

**Materials:**

- LY83583 powder
- Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

**Protocol:**

This protocol is based on a formulation for a final concentration of 2.5 mg/mL.[6] Adjustments can be made for different desired concentrations.

- Initial Dissolution: Dissolve 25 mg of LY83583 in 1 mL of DMSO to create a 25 mg/mL stock solution.
- Vehicle Preparation:
  - In a separate tube, mix 400 µL of PEG300.
  - Add 100 µL of the 25 mg/mL LY83583 stock solution to the PEG300 and mix thoroughly.
- Emulsification: Add 50 µL of Tween-80 to the mixture and mix until a uniform emulsion is formed.
- Final Dilution: Add 450 µL of saline to the mixture to bring the total volume to 1 mL.
- Administration: The final solution contains 2.5 mg/mL of LY83583 in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. This solution should be prepared fresh on the day of use.[\[6\]](#)

## Storage and Stability

Proper storage of LY83583 is critical to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	<a href="#">[8]</a>
4°C	2 years	<a href="#">[8]</a>	
Stock Solution in DMSO	-80°C	6 months	<a href="#">[6]</a> <a href="#">[8]</a>
-20°C	1 month	<a href="#">[6]</a> <a href="#">[8]</a>	

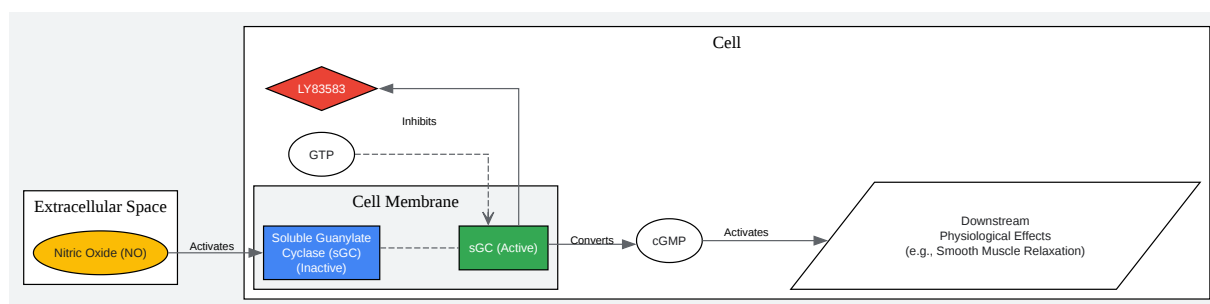
Important Considerations:

- Protect from light.[\[2\]](#)
- Avoid repeated freeze-thaw cycles.[\[8\]](#)[\[9\]](#)

- Hygroscopic DMSO can negatively impact solubility; use freshly opened DMSO for preparing stock solutions.[6]

## Signaling Pathway and Experimental Workflow Visualizations

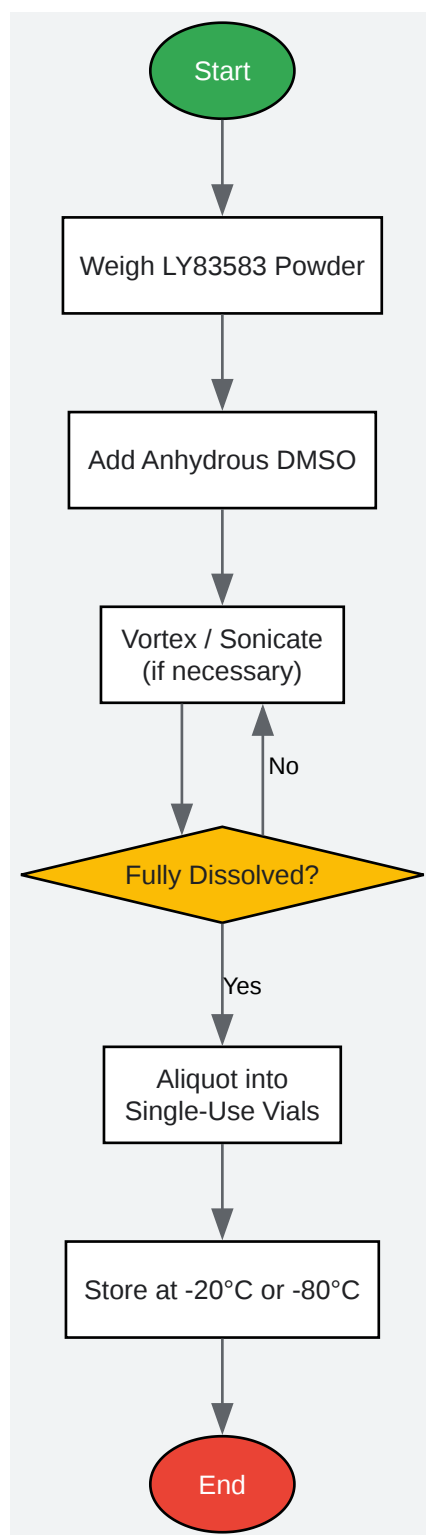
### Signaling Pathway



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Caption: Mechanism of action of LY83583 in the NO/sGC/cGMP signaling pathway.

## Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for the preparation of LY83583 stock solution.

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Address: 3281 E Guasti Rd  
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